

Application Notes and Protocols for Using Dissolved Helium as a Groundwater Tracer

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Compound of Interest

Compound Name: Helium-water

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These application notes provide a comprehensive overview and detailed protocols for the use of dissolved helium as a tracer in groundwater studies. Helium, an inert and non-toxic noble gas, serves as an excellent tool for investigating groundwater age, flow paths, and travel times. Its conservative nature, meaning it does not readily react with other substances in the aquifer, makes it a reliable indicator of water movement.

There are two primary applications of dissolved helium in hydrogeology:

- **Groundwater Dating with Radiogenic Helium-4:** Naturally occurring radioactive decay of uranium and thorium in aquifer materials produces alpha particles, which are helium-4 (^4He) nuclei. This radiogenic ^4He accumulates in groundwater over time. By measuring the concentration of radiogenic ^4He , and with knowledge of the production rate, the residence time or "age" of the groundwater can be estimated. This method is particularly useful for dating old groundwater, ranging from hundreds to millions of years.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Injected Helium as an Artificial Tracer:** Helium gas can be dissolved into groundwater at a specific point to "label" a parcel of water. By monitoring the arrival and concentration of this helium tracer at downstream locations, researchers can determine groundwater flow velocity, direction, and dispersion characteristics.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) This technique is invaluable for understanding contaminant transport, evaluating the effectiveness of remediation strategies, and assessing surface water-groundwater interactions.

Data Presentation

The following tables summarize key quantitative data relevant to the use of dissolved helium as a groundwater tracer.

Table 1: Typical Dissolved Helium Concentrations in Groundwater

Parameter	Typical Concentration Range	Units	Notes
Helium in Air-Saturated Water (ASW)	$\sim 4.6 \times 10^{-8}$	ccSTP/g water	This is the background concentration from atmospheric equilibrium. [8]
Radiogenic ^4He in Old Groundwater	Can be orders of magnitude higher than ASW	ccSTP/g water	Accumulation is a function of aquifer mineralogy and groundwater residence time. [1]
Injected Helium Tracer (Pulse)	Up to 3 orders of magnitude above ASW	ccSTP/g water	The concentration depends on the injection method and duration. [9]

Table 2: Example Breakthrough Curve Data from a Helium Tracer Test

This table presents a summary of data from a gas-partitioning tracer test where helium was used alongside a conservative tracer (bromide) to study trapped gas during infiltration. The retardation of the helium peak arrival time compared to the bromide peak is a key finding.

Monitoring Port	Bromide Peak Arrival (days)	Helium Peak Arrival (days)	Helium Retardation Factor (Helium Arrival / Bromide Arrival)
1	10.5	21	2.0
2	14.0	42	3.0
3	21.0	>258	>12.3
4	23.0	>258	>11.2
5	25.0	>258	>10.3

Data summarized from "Gas-Partitioning Tracer Test to Quantify Trapped Gas During Recharge" by Heilweil et al.

Experimental Protocols

The following are detailed methodologies for key experiments involving dissolved helium as a groundwater tracer.

Protocol 1: Sample Collection for Dissolved Helium Analysis

Objective: To collect a groundwater sample for the analysis of dissolved helium without atmospheric contamination or degassing.

Materials:

- Submersible pump or other suitable sampling device
- Tygon® or copper tubing
- Stainless steel sample cylinders (e.g., 500 cm³) or pinch-off copper tubes (for mass spectrometry)
- Septum-sealed glass bottles (for gas chromatography)

- Wrenches for fittings
- Cooler with ice

Procedure:

- Connect the tubing to the pump and purge the well by pumping out at least three well volumes of water. This ensures that the sample is representative of the aquifer water.
- Reduce the flow rate to minimize turbulence and the potential for degassing.
- Connect the tubing to the inlet of the stainless steel sample cylinder or copper tube.
- Position the sampling container so that the water flows from the bottom to the top to displace any air.
- Allow water to flow through the container for several minutes to ensure all air has been flushed out.
- While the water is still flowing, close the outlet valve of the sample cylinder, followed immediately by the inlet valve. For copper tubes, use pinch-off clamps to seal both ends of the tube.
- If using septum bottles, submerge the bottle and the end of the tubing in a beaker of the sample water. Fill the bottle underwater to prevent any air from being trapped. Insert the septum cap while the bottle is still submerged.
- Label the sample container with a unique identifier, date, time, and location.
- Store the samples on ice in a cooler for transport to the laboratory.

Protocol 2: Injected Helium Tracer Test

Objective: To determine groundwater flow velocity and transport characteristics by injecting helium and monitoring its breakthrough at downstream locations.

Materials:

- Tank of high-purity helium gas
- Regulator and flow meter
- Gas diffuser (e.g., porous stone) or perforated tubing
- Downhole deployment system for the diffuser/tubing
- On-site dissolved gas analysis instrumentation (e.g., GE-MIMS) or equipment for collecting samples over time at monitoring wells.

Procedure:

- **Pre-injection:** Collect background water samples from the injection and monitoring wells to determine the natural dissolved helium concentration.
- **Injection Setup:** Lower the gas diffuser or perforated tubing to the desired depth in the injection well. Connect the helium gas tank through the regulator and flow meter.
- **Injection:** Start the flow of helium gas at a controlled rate. The injection can be a short "pulse" or a continuous release, depending on the experimental objectives. Record the start time and duration of the injection.
- **Monitoring:** Begin monitoring for dissolved helium at the downstream observation wells. For high-resolution data, use an on-site instrument like a Gas-Equilibrium Membrane-Inlet Mass Spectrometer (GE-MIMS) for continuous measurements.^{[4][5][6][7]} Alternatively, collect discrete water samples at regular intervals using the procedure in Protocol 1.
- **Data Collection:** Record the dissolved helium concentration at each monitoring well over time until the concentration returns to background levels. This data constitutes the breakthrough curve.
- **Post-injection:** Once the experiment is complete, cease the helium injection and retrieve the injection apparatus.

Protocol 3: Analysis of Dissolved Helium

A. On-site Analysis using Gas-Equilibrium Membrane-Inlet Mass Spectrometry (GE-MIMS)

Principle: Water is continuously pumped through a module containing a gas-permeable membrane. Dissolved gases in the water diffuse across the membrane into a headspace until equilibrium is reached. A mass spectrometer connected to the headspace provides real-time quantitative analysis of the gas concentrations.[4][5][6][7]

Procedure:

- Set up the GE-MIMS system at the monitoring location according to the manufacturer's instructions.
- Pump water from the monitoring well through the membrane equilibrator module.
- Allow sufficient time (typically a few minutes) for the dissolved gases in the water to equilibrate with the headspace in the module.
- The integrated mass spectrometer will continuously analyze the gas composition of the headspace, providing a real-time measurement of the dissolved helium concentration in the groundwater.
- Record the data electronically.

B. Laboratory Analysis using Mass Spectrometry or Gas Chromatography

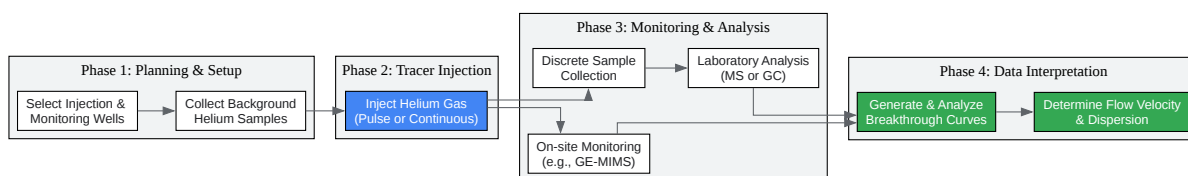
Principle: Dissolved gases are extracted from the water sample under vacuum. The extracted gas is then purified, and the helium concentration is measured using a mass spectrometer or a gas chromatograph with a thermal conductivity detector.

Procedure:

- Gas Extraction: Connect the sample cylinder to a vacuum extraction line. The dissolved gases are exsolved from the water into an evacuated volume.
- Gas Purification: The extracted gas mixture is passed through a series of traps to remove water vapor and other reactive gases.
- Analysis:

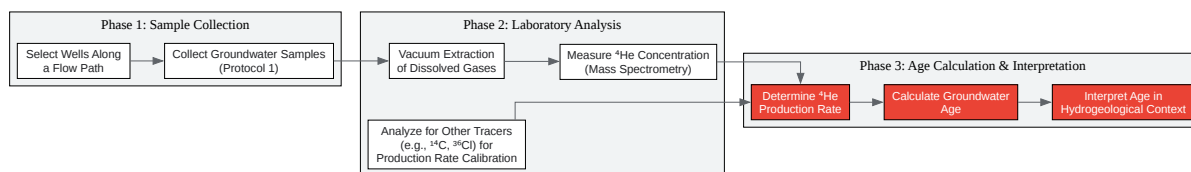
- Mass Spectrometry: The purified gas is introduced into a mass spectrometer. The instrument separates ions based on their mass-to-charge ratio, allowing for the precise quantification of ^4He .
- Gas Chromatography (GC): The gas sample is injected into a GC column that separates helium from other gases. A thermal conductivity detector (TCD) measures the concentration of the eluted helium.
- Calibration: The instrument is calibrated using standards of known helium concentration to ensure accurate quantification.

Visualizations



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Caption: Workflow for an injected helium groundwater tracer test.



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Caption: Workflow for groundwater dating using radiogenic helium-4.

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